

6-Fluoro-1,7-phenanthroline: Comprehensive Synthesis, Characterization, and Application Guide

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Compound of Interest

Compound Name: 6-Fluoro-1,7-phenanthroline

CAS No.: 191861-16-2

Cat. No.: B12574528

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Document Type: In-Depth Technical Whitepaper

Executive Summary

The strategic incorporation of fluorine into aza-heterocyclic frameworks is a cornerstone of modern medicinal chemistry and materials science. **6-Fluoro-1,7-phenanthroline** (CAS: 191861-16-2) represents a highly specialized, angularly fused tricyclic system[1]. The introduction of a highly electronegative fluorine atom at the C6 position of the 1,7-phenanthroline core profoundly alters its electronic landscape. This modification lowers the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) energy levels, making it a prime candidate for hole-blocking materials in Organic Light-Emitting Diodes (OLEDs)[2]. Furthermore, in pharmacological contexts, the fluorinated phenanthroline core acts as a potent bioisostere for phenanthrenes in antimalarial drug design[3] and serves as a critical probe for understanding the enamine epoxide theory of mutagenicity[4].

This whitepaper provides an authoritative, deep-dive technical guide into the retrosynthetic logic, validated synthetic protocols, and physicochemical characterization of **6-fluoro-1,7-phenanthroline**.

Structural and Electronic Profile

The 1,7-phenanthroline core (also known historically as 1,5-diazaphenanthrene or m-phenanthroline) is an angular heteroaromatic system. The placement of the fluorine atom at the C6 position (on the central benzene ring) induces strong inductive electron withdrawal while offering localized resonance donation back into the

-system.

Table 1: Physicochemical & Structural Data

Property	Value
Chemical Name	6-Fluoro-1,7-phenanthroline
CAS Registry Number	191861-16-2
Molecular Formula	C ₁₂ H ₇ FN ₂
Molecular Weight	198.20 g/mol
Topological Polar Surface Area (TPSA)	25.8 Å ²
LogP (Predicted)	~2.5 - 2.8

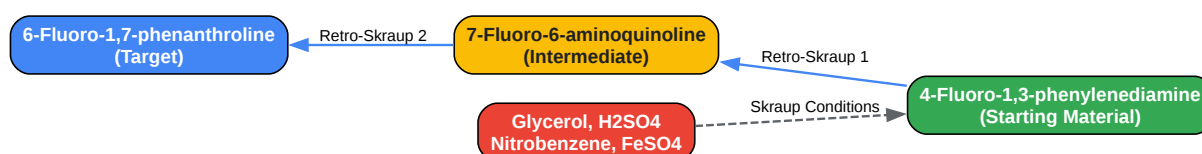
Retrosynthetic Logic and Carbon Mapping

Synthesizing angular phenanthrolines requires precise regiochemical control. The most robust method for constructing the 1,7-phenanthroline architecture is the double Skraup synthesis starting from a substituted m-phenylenediamine[5].

To achieve regiochemical fidelity for the C6-fluoro derivative, we must map the carbons of the target back to the starting material.

- In the continuous peripheral numbering of 1,7-phenanthroline, the central ring comprises carbons C5 and C6.

- During the double Skraup cyclization of 1,3-phenylenediamine, the two amino groups (at C1 and C3) undergo Michael addition with acrolein (generated in situ from glycerol) and cyclize onto the adjacent unsubstituted carbons (C6 and C2/C4).
- Carbon mapping reveals that C4 and C5 of the original 1,3-phenylenediamine become C6 and C5 of the resulting 1,7-phenanthroline, respectively.
- Conclusion: To place a fluorine atom specifically at C6 of the phenanthroline core, the exact required starting material is 4-fluoro-1,3-phenylenediamine (1,3-diamino-4-fluorobenzene).



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Retrosynthetic pathway for **6-fluoro-1,7-phenanthroline** via double Skraup synthesis.

Validated Experimental Protocol: The Double Skraup Synthesis

The traditional Skraup reaction is notoriously violent. The following protocol is a self-validating, moderated system designed for safety, high yield, and complete aromatization.

Reagents and Stoichiometry

- 4-Fluoro-1,3-phenylenediamine: 1.0 equivalent (Limiting reagent)
- Glycerol (Anhydrous): 4.0 equivalents (Excess required for double annulation)
- Nitrobenzene: 1.5 equivalents (Mild oxidant/solvent)
- Ferrous Sulfate Heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$): 0.15 equivalents (Reaction moderator)
- Concentrated Sulfuric Acid (H_2SO_4 , 98%): 6.0 equivalents (Dehydrating agent and acid catalyst)

Causality of Experimental Choices

- **Why Nitrobenzene?** Historically, arsenic acid was used as the oxidant in Skraup reactions. Nitrobenzene is chosen here because it acts as both a solvent and a mild oxidant, safely driving the intermediate dihydrophenanthroline to the fully aromatic state without the toxicity and runaway thermal risks of arsenic[5].
- **Why Ferrous Sulfate?** The dehydration of glycerol to acrolein by H_2SO_4 is highly exothermic and can lead to explosive polymerization. FeSO_4 moderates this dehydration step, ensuring a steady, controlled release of acrolein for the subsequent Michael addition.

Step-by-Step Methodology

- **Preparation:** In a rigorously dried, three-neck round-bottom flask equipped with a reflux condenser, mechanical stirrer, and internal thermometer, combine 4-fluoro-1,3-phenylenediamine, anhydrous glycerol, nitrobenzene, and $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$.
- **Acid Addition:** Cool the flask in an ice-water bath. Add concentrated H_2SO_4 dropwise over 45 minutes, maintaining the internal temperature below $20\text{ }^\circ\text{C}$ to prevent premature, uncontrolled dehydration of glycerol.
- **Cyclization (Heating Phase):** Remove the ice bath. Gradually heat the mixture using a heating mantle to $140\text{--}150\text{ }^\circ\text{C}$. Maintain this temperature for 14–16 hours. The reaction will turn dark brown/black.
- **Quenching and Neutralization:** Allow the mixture to cool to $60\text{ }^\circ\text{C}$, then pour it slowly over crushed ice. Carefully neutralize the acidic aqueous mixture with concentrated aqueous ammonia (NH_4OH) or 6M NaOH until the pH reaches 9–10. This precipitates the free base of the phenanthroline.
- **Extraction and Purification:**
 - Extract the aqueous layer with Dichloromethane (DCM) (mL).
 - Subject the combined organic layers to steam distillation to completely remove the nitrobenzene.

- Extract the remaining aqueous residue again with DCM, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purify the crude product via silica gel column chromatography (Eluent: DCM/Methanol, 95:5 gradient) to yield pure **6-fluoro-1,7-phenanthroline**.

Analytical Characterization

Verification of the C6-fluorination is best achieved through multinuclear NMR spectroscopy. The presence of the fluorine atom provides a diagnostic spin-spin coupling handle (

F-

H).

Table 2: Diagnostic NMR Data (Predicted/Reference Parameters)

Nucleus	Position / Assignment	Expected Chemical Shift (ppm)	Multiplicity & Coupling (Hz)
F	C6-F	-112.0 to -115.0	s (broadened by long-range coupling)
H	H5 (Central Ring)	7.80 - 8.00	d, Hz
H	H2, H9 (to N)	9.05 - 9.20	dd, ,
H	H4, H10 (to N)	8.20 - 8.40	dd, ,
H	H3, H8 (to N)	7.60 - 7.75	dd, ,

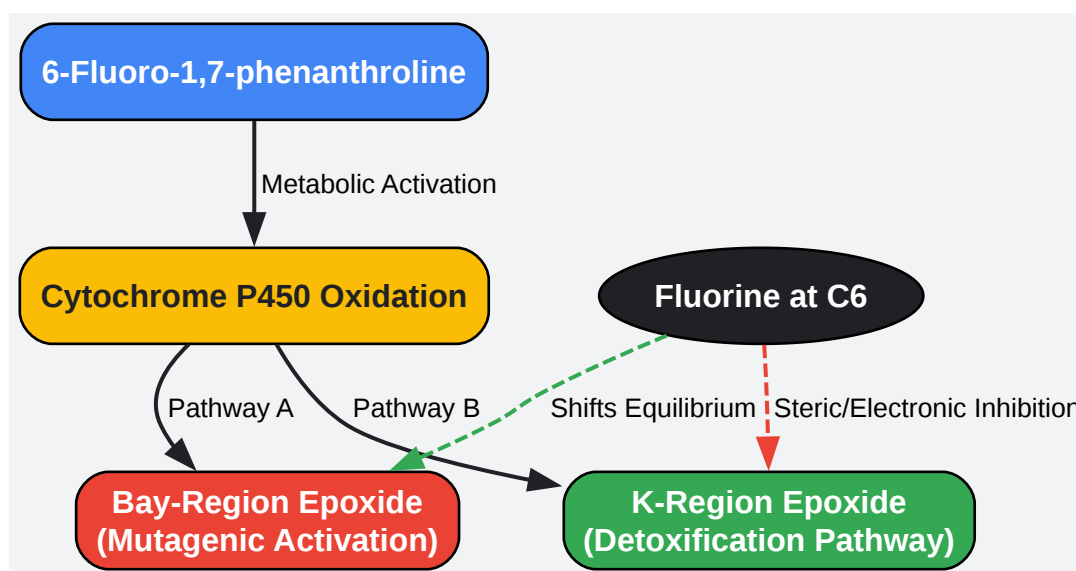
Note: The doublet splitting of the H5 proton by the adjacent C6 fluorine (

Hz) is the definitive proof of regiochemistry, distinguishing it from potential 5-fluoro isomers.

Mechanistic Pathways in Pharmacology & Materials

The Enamine Epoxide Theory of Mutagenicity

In toxicology, aza-polycyclic aromatic hydrocarbons (aza-PAHs) like 1,7-phenanthroline undergo metabolic activation by Cytochrome P450 enzymes. According to the enamine epoxide theory^[4], mutagenicity is driven by the formation of bay-region epoxides. Fluorination at the C6 position sterically and electronically blocks the formation of K-region epoxides (which normally serve as a detoxification pathway), thereby shifting the metabolic equilibrium toward the highly mutagenic bay-region epoxides^[6].



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Enamine epoxide metabolic activation pathway and the modulatory effect of C6-fluorination.

Optoelectronics and Antimalarial Bioisosterism

Beyond toxicology, the **6-fluoro-1,7-phenanthroline** scaffold is highly valued in two distinct fields:

- **OLED Technology:** The electron-deficient nature of the fluorinated diazaphenanthrene core makes it an exceptional electron-transport and hole-blocking layer (HBL) in phosphorescent

OLED devices, preventing exciton quenching at the cathode[2].

- Antimalarial Agents: Recent structure-activity relationship (SAR) studies have demonstrated that replacing lipophilic phenanthrene moieties with fluorinated aza-analogous ring systems (like 1,7-phenanthrolines) yields novel 3-hydroxypropanamidines (HPAs) with potent in vivo antimalarial activity against multidrug-resistant Plasmodium falciparum strains[3],[7].

References

- 1.[1] National Center for Biotechnology Information. "PubChem Compound Summary for CID 154840, **6-Fluoro-1,7-phenanthroline**". PubChem. URL: [\[Link\]](#)
- 2.[3] "Structure-Activity Relationships of 3-Hydroxypropanamidines (HPAs) with Potent In Vivo Antimalarial Activity". PMC / National Institutes of Health. URL: [\[Link\]](#)
- 3.[4] Tada M., Takahashi K., Kawazoe Y. "Dual Stimulatory and Inhibitory Effects of Fluorine-Substitution on Mutagenicity : An Extension of the Enamine Epoxide Theory for Activation of the Quinoline Nucleus". J-Stage / Chem. Pharm. Bull. URL: [\[Link\]](#)
- 4.[2] Yamamoto S., Yasuda T., Kanbara T., Kuwabara J. "Facile synthesis of 1,7-phenanthroline derivatives and evaluation of their properties as hole-blocking materials in organic light-emitting diodes". Bulletin of the Chemical Society of Japan. URL: [\[Link\]](#)
5. "Simultaneous regioselective synthesis of trifluoromethyl-containing 1,7-phenanthrolines and quinolines from cyclocondensation reaction". SciELO. URL: [\[Link\]](#)
- 6.[7] "Synthesis of HPAs with 1,7-Phenanthroline, Benzo[h]quinoline, and Phenanthridine Moieties". PMC / National Institutes of Health. URL: [\[Link\]](#)
- 7.[6] Saeki K., Takahashi K., Kawazoe Y. "Structure-mutagenicity relationships of fluorinated derivatives of quinoline, 1,7-phenanthroline...". J-Stage / Biol. Pharm. Bull. URL: [\[Link\]](#)

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Sources

- 1. 6-Fluoro-1,7-phenanthroline | C₁₂H₇FN₂ | CID 154840 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. ims.tsukuba.ac.jp [\[ims.tsukuba.ac.jp\]](https://ims.tsukuba.ac.jp)

- [3. Structure–Activity Relationships of 3-Hydroxypropanamidines \(HPAs\) with Potent In Vivo Antimalarial Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Dual Stimulatory and Inhibitory Effects of Fluorine-Substitution on Mutagenicity : An Extension of the Enamine Epoxide Theory for Activation of the Quinoline Nucleus \[jstage.jst.go.jp\]](#)
- [5. scielo.br \[scielo.br\]](#)
- [6. Dual Stimulatory and Inhibitory Effects of Fluorine-Substitution on Mutagenicity : An Extension of the Enamine Epoxide Theory for Activation of the Quinoline Nucleus \[jstage.jst.go.jp\]](#)
- [7. Structure–Activity Relationships of 3-Hydroxypropanamidines \(HPAs\) with Potent In Vivo Antimalarial Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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